

Application Notes: The Utility of Boc-Lys(Boc)-OSu in Advanced Peptide Synthesis

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Compound of Interest

Compound Name: Boc-Lys-OSu

Cat. No.: B149120

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Introduction

N α ,N ϵ -bis(tert-butoxycarbonyl)-L-lysine N-hydroxysuccinimide ester, commonly known as Boc-Lys(Boc)-OSu, is a pivotal reagent in the chemical synthesis of complex peptides.[1] Its structure is uniquely suited for creating non-linear peptide architectures, such as branched peptides, dendrimers, and cyclic peptides, which are of significant interest in drug development, vaccine design, and biomaterials science.[1][2] This document provides detailed application notes and protocols for researchers and scientists utilizing this versatile building block.

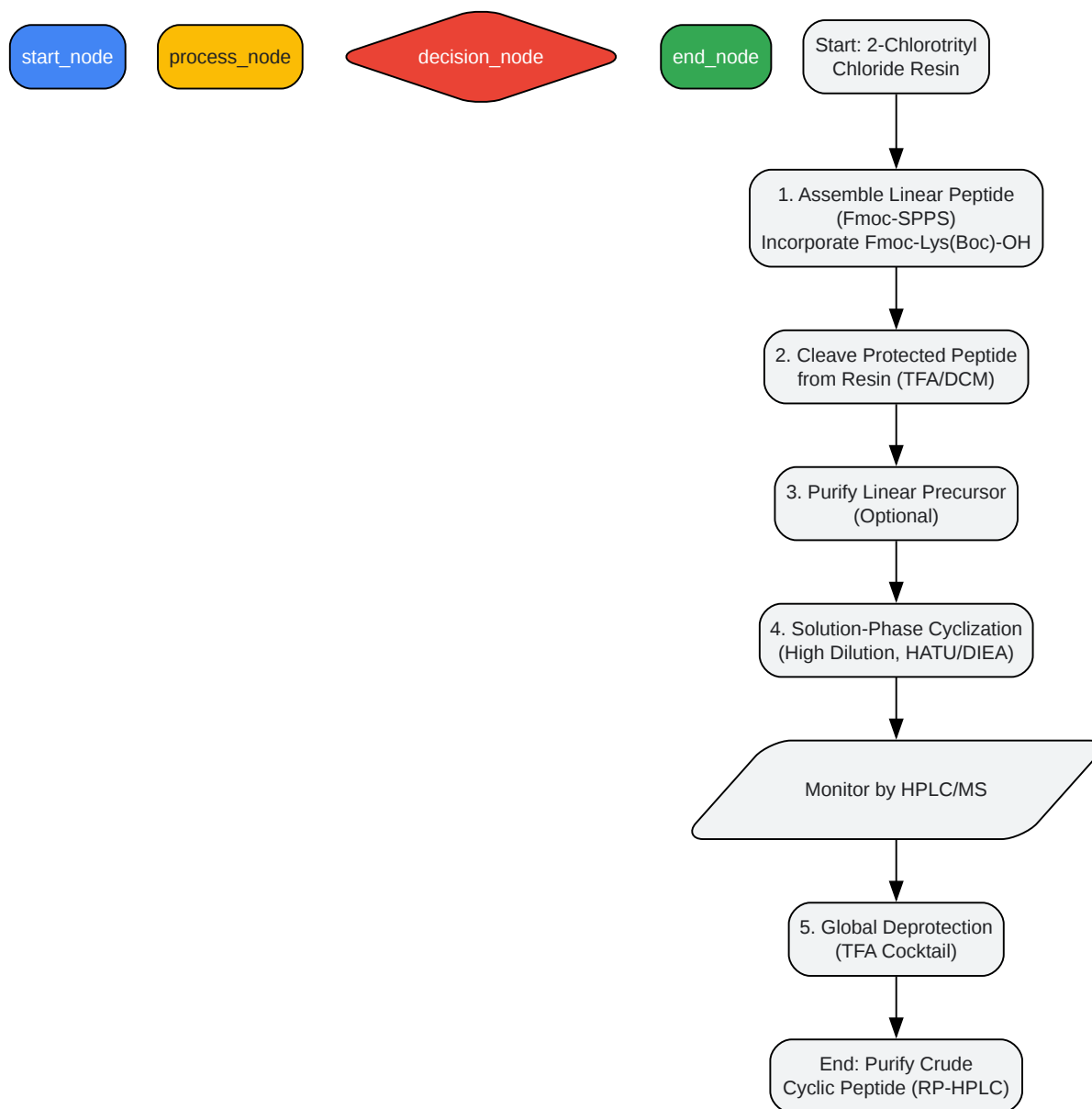
The core utility of Boc-Lys(Boc)-OSu stems from its chemical features:

- **Dual Boc Protection:** Both the alpha (α) and epsilon (ϵ) amino groups of the lysine are protected by acid-labile tert-butoxycarbonyl (Boc) groups.[3] This ensures that these nucleophilic sites do not interfere during peptide chain elongation.[4]
- **Activated Carboxyl Group:** The carboxyl group is activated as an N-hydroxysuccinimide (OSu) ester. The OSu group is an excellent leaving group, facilitating efficient and rapid amide bond formation with the free N-terminus of a growing peptide chain under mild conditions.[4][5]
- **Foundation for Branching:** After incorporation into a peptide backbone, the subsequent removal of both Boc groups under acidic conditions (e.g., using trifluoroacetic acid, TFA)

exposes two primary amines (α and ϵ), which can serve as initiation points for the synthesis of two new peptide chains.[6]

These properties make Boc-Lys(Boc)-OSu an indispensable tool for moving beyond linear peptide sequences to more complex and often more potent and stable three-dimensional structures.[2]

Chemical Structure of Boc-Lys(Boc)-OSu



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